

Introduction: A Versatile Trifluoromethylated Building Block

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Compound of Interest

Compound Name: *1-Iodo-2-nitro-4-(trifluoromethyl)benzene*

CAS No.: 400-97-5

Cat. No.: B1315798

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1-Iodo-2-nitro-4-(trifluoromethyl)benzene is a highly functionalized aromatic compound that serves as a critical intermediate in advanced organic synthesis. Its strategic arrangement of three distinct functional groups—an iodine atom, a nitro group, and a trifluoromethyl group—on a benzene scaffold imparts a unique and powerful reactivity profile. The trifluoromethyl group is a highly sought-after moiety in modern drug discovery, known for enhancing metabolic stability, lipophilicity, and binding affinity of drug candidates.^{[1][2]} The presence of both an excellent leaving group (iodine) and a potent electron-withdrawing group (nitro) makes this molecule an ideal substrate for a variety of transformations, including cross-coupling and nucleophilic substitution reactions. This guide provides a comprehensive overview of its properties, synthesis, key chemical transformations, and applications, tailored for researchers and professionals in chemical and pharmaceutical development.^{[1][3]}

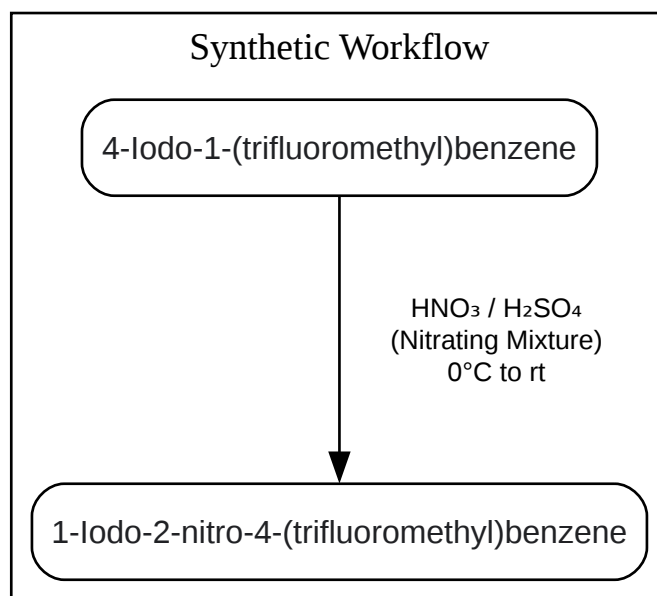
Chemical Identity and Physicochemical Properties

The unambiguous identification and understanding of a compound's physical properties are paramount for its effective use in a laboratory setting.

Property	Value	Source
IUPAC Name	1-Iodo-2-nitro-4-(trifluoromethyl)benzene	[4]
Synonyms	2-Iodo-5-nitrobenzotrifluoride, 4-Iodo-3-(trifluoromethyl)nitrobenzene	[1][4][5]
CAS Number	400-75-9	[1][3][4][5]
Molecular Formula	C ₇ H ₃ F ₃ INO ₂	[1][3][4][5]
Molecular Weight	317.00 g/mol	[3][4]
Appearance	Data not specified; typically a solid or oil	
Storage	Store in a dark place, under an inert atmosphere, at room temperature.	[3]

Proposed Synthesis Pathway

While multiple synthetic routes can be envisioned, a logical and efficient pathway to **1-Iodo-2-nitro-4-(trifluoromethyl)benzene** involves the direct nitration of a commercially available precursor, 4-iodo-1-(trifluoromethyl)benzene. The trifluoromethyl group is a meta-director, while the iodine is an ortho-para director. Due to the strong deactivating nature of the CF₃ group, nitration is expected to occur ortho to the iodine atom.



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Caption: Proposed synthesis of the title compound via electrophilic nitration.

Experimental Protocol: Nitration of 4-Iodo-1-(trifluoromethyl)benzene

- Rationale: This protocol employs a standard nitrating mixture ($\text{HNO}_3/\text{H}_2\text{SO}_4$). The reaction is initiated at a low temperature (0°C) to control the exothermic reaction and minimize the formation of byproducts. Sulfuric acid protonates nitric acid to generate the highly electrophilic nitronium ion (NO_2^+), which is the active agent in the electrophilic aromatic substitution.
- Procedure:
 - To a stirred solution of concentrated sulfuric acid (H_2SO_4 , 2.0 equiv.) in a round-bottom flask cooled to 0°C in an ice bath, slowly add 4-iodo-1-(trifluoromethyl)benzene (1.0 equiv.).
 - Add a solution of fuming nitric acid (HNO_3 , 1.1 equiv.) in concentrated sulfuric acid dropwise to the reaction mixture, ensuring the internal temperature does not exceed 10°C .

- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture over crushed ice.
- Extract the aqueous mixture with an organic solvent (e.g., ethyl acetate or dichloromethane) three times.
- Combine the organic layers, wash with saturated sodium bicarbonate solution, then with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
- Filter the drying agent and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude material by column chromatography on silica gel or recrystallization to obtain pure **1-iodo-2-nitro-4-(trifluoromethyl)benzene**.

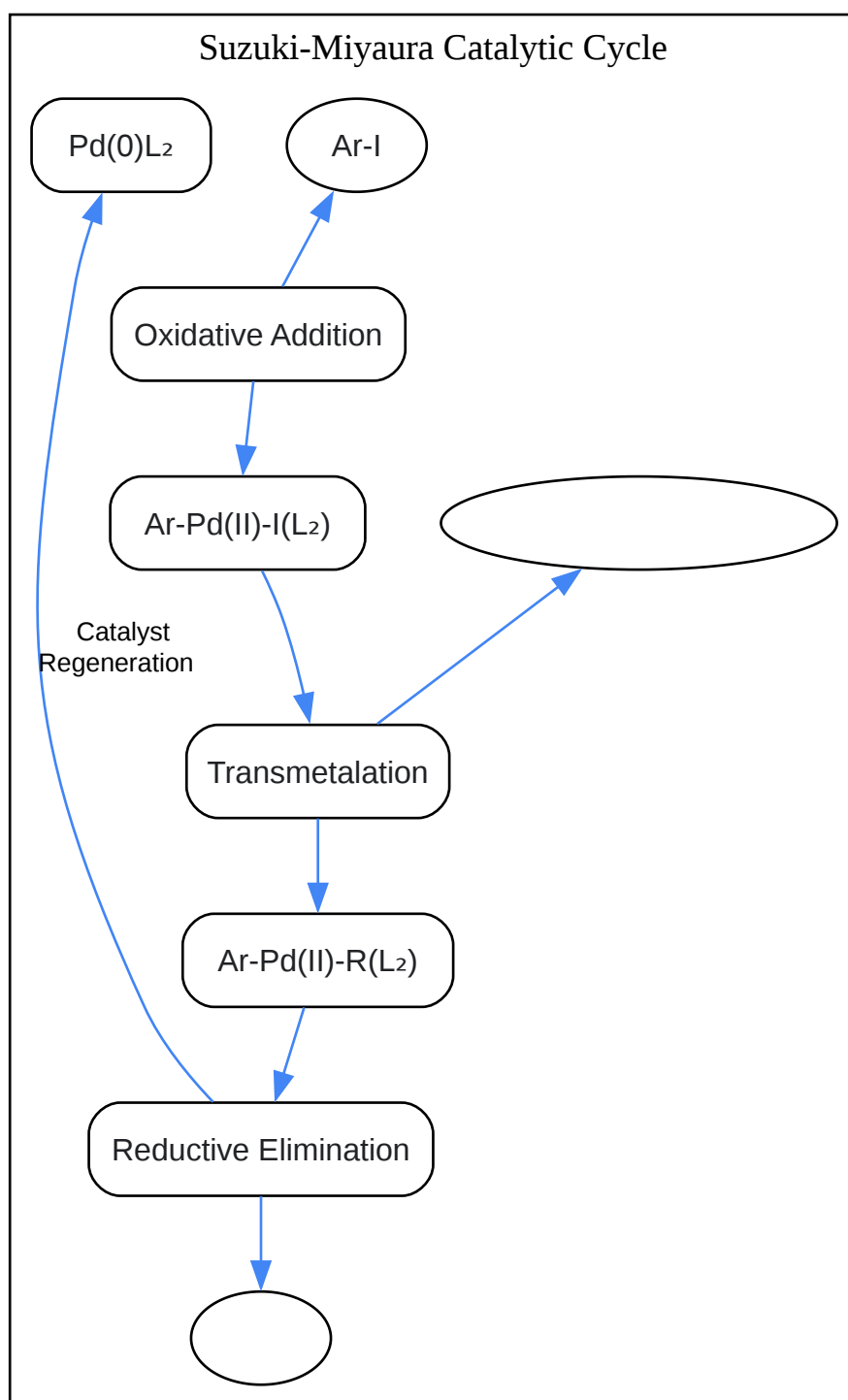
Chemical Reactivity and Key Transformations

The utility of **1-iodo-2-nitro-4-(trifluoromethyl)benzene** stems from its capacity to undergo a range of selective chemical transformations at its three functional handles.

Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

The carbon-iodine bond is highly susceptible to oxidative addition to a Palladium(0) complex, making it an excellent substrate for cross-coupling reactions. The Suzuki-Miyaura coupling, which forms a new carbon-carbon bond by reacting an organohalide with an organoboron compound, is a cornerstone of modern synthesis.^[6]

- Causality: The reaction is driven by the formation of a stable Pd(0) catalyst which undergoes oxidative addition into the C-I bond. A base is required to activate the boronic acid, facilitating the transmetalation step. Reductive elimination from the resulting Pd(II) complex yields the coupled product and regenerates the Pd(0) catalyst.^[6]



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

- General Protocol:

- In a reaction vessel under an inert atmosphere (e.g., Argon or Nitrogen), combine **1-iodo-2-nitro-4-(trifluoromethyl)benzene** (1.0 equiv.), the desired aryl or alkyl boronic acid (1.2-1.5 equiv.), a palladium catalyst (e.g., Pd(PPh₃)₄, 1-5 mol%), and a base (e.g., K₂CO₃, Na₂CO₃, or Cs₂CO₃, 2.0-3.0 equiv.).
- Add a suitable solvent system, typically a mixture like Toluene/Ethanol/Water or Dioxane/Water.
- Heat the mixture to reflux (typically 80-110°C) and stir until the starting material is consumed (monitored by TLC or LC-MS).
- Cool the reaction to room temperature, dilute with water, and extract with an organic solvent.
- Wash, dry, and concentrate the combined organic layers.
- Purify the residue by column chromatography to isolate the biaryl product.

Nucleophilic Aromatic Substitution (S_NAr)

The benzene ring in this molecule is highly electron-deficient due to the powerful withdrawing effects of both the nitro (-NO₂) and trifluoromethyl (-CF₃) groups.^{[1][2]} This electronic feature makes the ring susceptible to attack by nucleophiles, facilitating a nucleophilic aromatic substitution (S_NAr) reaction.^[7] The iodine atom, being a good leaving group, is readily displaced.

- Mechanistic Insight: The reaction proceeds via a two-step addition-elimination mechanism. The nucleophile first attacks the carbon bearing the iodine (the ipso-carbon), forming a resonance-stabilized anionic intermediate known as a Meisenheimer complex.^{[7][8]} The negative charge is delocalized onto the electron-withdrawing nitro group. In the second step, the leaving group (iodide) is expelled, restoring the aromaticity of the ring.^{[7][9]}
- General Protocol:
 - Dissolve **1-iodo-2-nitro-4-(trifluoromethyl)benzene** (1.0 equiv.) in a polar aprotic solvent such as Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), or N-Methyl-2-pyrrolidone (NMP).

- Add the nucleophile (e.g., an alcohol, amine, or thiol, 1.1-2.0 equiv.) and a suitable base (e.g., K_2CO_3 , NaH, or Et_3N) if the nucleophile is not already anionic.
- Heat the reaction mixture (temperatures can range from room temperature to $>100^\circ C$ depending on the nucleophile's reactivity).
- Monitor the reaction by TLC or LC-MS.
- Upon completion, quench the reaction with water and perform a standard aqueous workup and extraction.
- Purify the product by column chromatography or recrystallization.

Reduction of the Nitro Group

The nitro group can be selectively reduced to a primary amine (aniline), a transformation of immense synthetic value. The resulting aniline is a versatile precursor for the synthesis of amides, sulfonamides, heterocycles, and diazonium salts.

- Reagent Selection: A variety of reducing agents can accomplish this transformation.[\[10\]](#)
 - Metals in Acid: Tin(II) chloride ($SnCl_2$) in HCl or iron (Fe) powder in acetic acid are classic, reliable methods that are tolerant of many other functional groups.[\[11\]](#)[\[12\]](#)
 - Catalytic Hydrogenation: Using hydrogen gas (H_2) with a metal catalyst like Palladium on carbon (Pd/C) or Raney Nickel is a clean and efficient method.[\[11\]](#) However, care must be taken as catalytic hydrogenation can also cause dehalogenation (removal of the iodine). Raney Nickel is often preferred over Pd/C to minimize dehalogenation of aryl iodides.[\[11\]](#)
- Experimental Protocol (Using $SnCl_2$):
 - Suspend **1-iodo-2-nitro-4-(trifluoromethyl)benzene** (1.0 equiv.) in a solvent such as ethanol or ethyl acetate.
 - Add a solution of tin(II) chloride dihydrate ($SnCl_2 \cdot 2H_2O$, 3.0-5.0 equiv.) in concentrated hydrochloric acid (HCl).

- Heat the mixture to reflux (around 70-80°C) and stir for several hours until the reaction is complete.
- Cool the reaction to room temperature and carefully basify the mixture by adding a concentrated aqueous solution of sodium hydroxide (NaOH) or sodium bicarbonate (NaHCO₃) until the pH is > 8. This neutralizes the acid and precipitates tin salts.
- Extract the resulting slurry with an organic solvent.
- Filter the mixture if necessary to remove inorganic salts.
- Wash, dry, and concentrate the organic extracts to yield 2-iodo-4-(trifluoromethyl)aniline.

Applications in Drug Development and Agrochemicals

1-iodo-2-nitro-4-(trifluoromethyl)benzene is not an end-product but a valuable building block. Its derivatives are key components in the synthesis of complex molecules for the pharmaceutical and agrochemical industries.[\[1\]](#)[\[3\]](#)[\[13\]](#)[\[14\]](#)

- **Pharmaceuticals:** The trifluoromethyl group is a bioisostere for other groups and can significantly improve a drug's pharmacokinetic profile. The aniline derivative obtained after nitro reduction is a common starting point for building heterocyclic scaffolds found in many active pharmaceutical ingredients (APIs).
- **Agrochemicals:** The enhanced stability and lipophilicity imparted by the trifluoromethyl group are also advantageous in the design of potent and environmentally stable pesticides and herbicides.[\[13\]](#)

Safety and Handling

As a reactive chemical intermediate, proper handling of **1-iodo-2-nitro-4-(trifluoromethyl)benzene** is essential.

- **Hazards:** The compound is classified as harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation and may cause respiratory irritation.[\[15\]](#)

- Handling Precautions:
 - Work in a well-ventilated fume hood.[16][17]
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[16][18][19]
 - Avoid inhalation of dust or vapors and prevent contact with skin and eyes.[17][19]
- Storage: Store in a tightly sealed container in a cool, dry place away from light and incompatible materials, preferably under an inert atmosphere.[3]

Conclusion

1-Iodo-2-nitro-4-(trifluoromethyl)benzene is a quintessential example of a modern synthetic building block. Its well-defined reactivity allows for the sequential and selective manipulation of its functional groups, providing a reliable entry point into complex molecular architectures. The ability to perform C-C bond formation via cross-coupling, C-N, C-O, or C-S bond formation via S_NAr , and facile conversion to the versatile aniline derivative makes it an indispensable tool for medicinal and materials chemists aiming to leverage the unique benefits of trifluoromethyl substitution.

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